

Application Notes and Protocols for Foliar Spray of Propamocarb Hydrochloride

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Compound of Interest

Compound Name: *Propamocarb*

Cat. No.: *B029037*

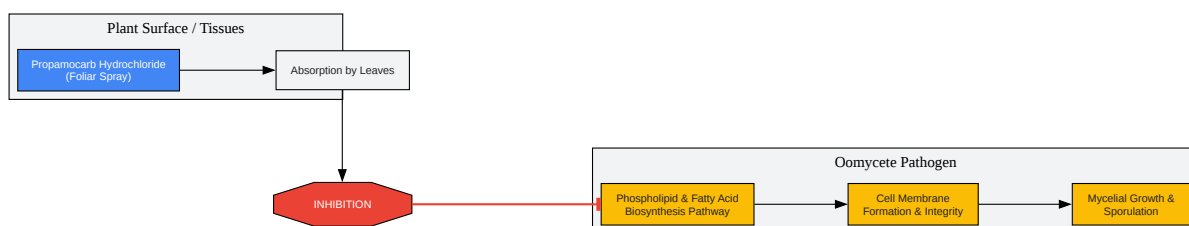
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Introduction

Propamocarb hydrochloride is a systemic carbamate fungicide with protective action, specifically targeting Oomycetes, a class of destructive plant pathogens.[1][2] It is effective against diseases such as damping-off, root and stem rot, leaf blight, and downy mildew.[3] When applied as a foliar spray, it is absorbed by the leaves and transported acropetally (upward) throughout the plant, providing comprehensive protection.[1][4] Its primary use is in vegetable crops, ornamentals, and turf.[4][5] **Propamocarb** is typically formulated as a soluble liquid (SL), commonly containing 722 g/L of **propamocarb** hydrochloride.[1][6][7]

Mechanism of Action

Propamocarb hydrochloride functions by inhibiting the biosynthesis of phospholipids and fatty acids, which are essential components of the fungal cell membrane.[7][8] This disruption of the cell membrane integrity inhibits mycelial growth, sporangia formation, and the germination of spores, thereby arresting the development and spread of the pathogen.[7][9]



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Caption: Mechanism of action of **Propamocarb** Hydrochloride.

Data Presentation: Application Rates and Residue Levels

Quantitative data from supervised trials are summarized below. Application rates and resulting residue levels can vary based on crop, environmental conditions, and the number of applications.

Table 1: Recommended Foliar Application Rates for Propamocarb Hydrochloride

Crop	Target Disease	Application Rate (Active Ingredient)	Formulation Concentration	Reference
Cucumber	Downy Mildew (Pseudoperonospora cubensis)	0.6 - 2.2 kg/ha	722 g/L SL	[4]
Grapes, Melons	Downy Mildew, Blight	900 - 1500 ml/ha	722 g/L SL	[6]
Lettuce	Downy Mildew (Bremia lactucae)	0.75 - 2.2 kg/ha	722 g/L SL	[4]
Potatoes	Late Blight (Phytophthora infestans)	0.75 - 2.2 kg/ha	722 g/L SL	[4]
Tomatoes	Late Blight (Phytophthora infestans)	0.75 - 2.2 kg/ha	722 g/L SL	[4]
Cabbages	Downy Mildew (Peronospora spp.)	0.75 - 2.2 kg/ha	722 g/L SL	[4]
Onion	Mildew (Peronospora destructor)	3 L/ha	722 g/L SL	[1]

Table 2: Examples of Residue Levels of Propamocarb Hydrochloride After Foliar Application

Crop	Application Details	Pre-Harvest Interval (PHI) (Days)	Residue Level (mg/kg)	Reference
Cucumber	Multiple sprays with 0.14% solution	3	1.7	[3]
Cucumber	Multiple sprays with 0.14% solution	10	1.0	[3]
Endive	Spray with 0.11% solution	15	0.4 - 2.3	[3]
Endive	Spray with 0.11% solution	25	0.5 - 0.6	[3]
Leeks	Spray with 0.11% solution	25	4.1	[3]
Celery	Single spray with 0.11% solution	25	2.7	[3]
Tomatoes	Recommended dose (250 cm ³ /100L)	4	< 1.0	[10]
Potatoes	Recommended dose (250 cm ³ /100L)	3	< 0.5	[10]

Experimental Protocols

Protocol 1: Preparation of Propamocarb Hydrochloride Foliar Spray Solution

This protocol describes the preparation of a standard spray solution from a commercial formulation (e.g., 722 g/L SL).

Materials:

- **Propamocarb** hydrochloride 722 g/L SL formulation
- Personal Protective Equipment (PPE): gloves, safety glasses, lab coat
- Volumetric cylinders or measuring cups
- Distilled or deionized water
- Spray bottle or calibrated sprayer
- Stirring rod
- Beaker or bucket

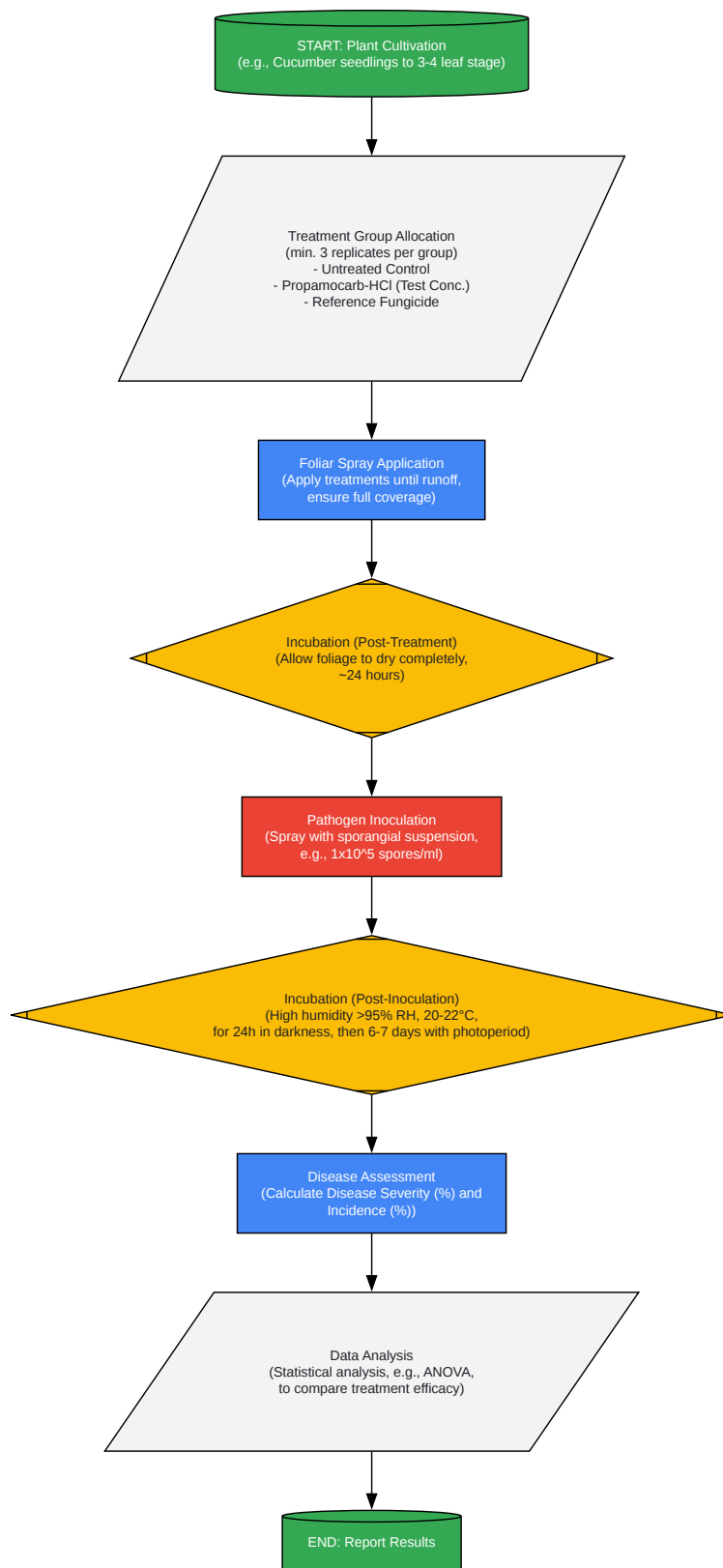
Procedure:

- **Determine Required Concentration:** Refer to Table 1 or specific experimental needs for the target concentration (e.g., 0.15%). For a 0.15% solution, this equates to 1.5 ml of formulation per liter of water.
- **Calculate Volumes:** Calculate the total volume of spray solution required. For example, to prepare 5 liters of a 0.15% solution:
 - Volume of formulation = $1.5 \text{ ml/L} \times 5 \text{ L} = 7.5 \text{ ml}$
 - Volume of water = 5 L
- **Prepare Solution (Second Dilution Method):** To ensure proper mixing, it is advisable to use the second dilution method.^[6] a. Measure approximately half of the required water volume (2.5 L) and add it to the mixing vessel (bucket or sprayer tank). b. Carefully measure the calculated volume of the **propamocarb** hydrochloride formulation (7.5 ml). c. Add the formulation to the water in the mixing vessel. d. Stir the mixture thoroughly with a stirring rod until the solution is homogenous. e. Add the remaining volume of water (2.5 L) to reach the final desired volume (5 L) and mix again.

- Final Checks: Ensure the solution is well-mixed before application. The solution should be used promptly after preparation.[\[6\]](#)
- Safety: Always handle the concentrated fungicide and the prepared solution in a well-ventilated area while wearing appropriate PPE. Do not mix with alkaline agents, as this can reduce efficacy.[\[1\]](#)[\[6\]](#)

Protocol 2: In-Vivo Efficacy Testing of Foliar-Applied Propamocarb Hydrochloride Against Downy Mildew

This protocol provides a generalized workflow for assessing the protective efficacy of **propamocarb** hydrochloride against a target pathogen (e.g., *Pseudoperonospora cubensis* on cucumber) in a controlled environment.[\[11\]](#)



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Caption: Experimental workflow for fungicide efficacy testing.

Methodology:

- Plant Material: Grow susceptible host plants (e.g., cucumber cv. 'Vlaspik') from seed in pots containing a sterile potting mix. Maintain plants in a greenhouse or growth chamber under controlled conditions until they reach the 3-4 true leaf stage.[\[11\]](#)
- Experimental Design: Arrange plants in a completely randomized design. Include the following treatment groups, with a minimum of three replicate plants per group:[\[12\]](#)
 - Untreated Control (sprayed with water only).
 - Test Treatment(s) (sprayed with one or more concentrations of **propamocarb** hydrochloride, prepared as per Protocol 1).
 - Reference Treatment (a standard commercial fungicide for the target disease, used for comparison).
- Fungicide Application:
 - Use a calibrated laboratory spray cabinet or hand-held sprayer to apply the treatments. [\[11\]](#)
 - Spray the foliage of each plant thoroughly, ensuring even coverage on both the upper and lower leaf surfaces, until the point of initial runoff.[\[13\]](#)[\[14\]](#)
 - Keep treated plants separated to avoid cross-contamination.
- Pathogen Inoculation:
 - Prepare a fresh inoculum suspension of the target pathogen (e.g., *P. cubensis* sporangia in sterile water) and adjust to a calibrated concentration (e.g., 1×10^5 sporangia/ml).
 - Approximately 24 hours after the fungicide application, inoculate all plants (including controls) by spraying the foliage with the sporangial suspension.[\[11\]](#)
- Incubation and Disease Development:

- Immediately following inoculation, place plants in a high-humidity chamber (>95% RH) in darkness for 24 hours at approximately 20-22°C to facilitate infection.[11]
- After the dark period, return plants to the growth chamber with a standard photoperiod (e.g., 16h light / 8h dark) for 6-7 days to allow for symptom development.[11]
- Data Collection and Analysis:
 - Assess disease severity by estimating the percentage of leaf area covered with lesions on each leaf.
 - Calculate the average disease severity for each plant and treatment group.
 - Determine treatment efficacy using a formula such as Abbott's formula:
 - $\text{Efficacy (\%)} = [(\text{Severity in Control} - \text{Severity in Treatment}) / \text{Severity in Control}] \times 100$
 - Analyze the data using appropriate statistical methods (e.g., ANOVA followed by a mean separation test) to determine if there are significant differences between treatments.[12]

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